

An In-depth Technical Guide to Isobutyl Hexanoate

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Compound of Interest

Compound Name: *Isobutyl hexanoate*

Cat. No.: *B089612*

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This technical guide provides a comprehensive overview of **isobutyl hexanoate**, a compound of interest for researchers, scientists, and professionals in drug development due to its applications as a flavoring agent and pharmaceutical excipient.

Core Identification

CAS Number: 105-79-3[1][2][3][4][5][6]

FEMA Number: 2202[1][6][7][8][9][10]

Synonyms: Isobutyl Caproate, 2-Methylpropyl Hexanoate[1][4][8][11]

Quantitative Data Summary

The physical and chemical properties of **isobutyl hexanoate** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O ₂	[4] [8]
Molecular Weight	172.26 g/mol	[1] [2] [4] [8]
Appearance	Colorless to yellowish liquid	[3] [6]
Odor	Fruity, pineapple, green, sweet	[1] [3] [7]
Density	0.856 g/mL at 25 °C	[1] [10]
Boiling Point	348-350 °C	[1] [3] [10]
Melting Point	-64.3 °C (estimate)	[3]
Flash Point	169 °F (76 °C) - closed cup	[6] [10]
Refractive Index	n ₂₀ /D 1.414	[1] [3] [10]
Solubility	Soluble in ethanol	[2] [8]
LogP	3.71	[3]

Table 2: Regulatory and Safety Identifiers

Identifier	Value	Source
EC Number	203-332-6	[1] [4]
JECFA Number	166	[8] [9] [10]
UNII	2A3X4W9GZ0	[8]
Hazard Codes	Xi (Irritant)	[3]
GHS Pictogram	GHS07	[10]
GHS Signal Word	Warning	[10]
WGK Germany	2	[3] [10]

Experimental Protocols

Detailed methodologies for key experimental procedures involving **isobutyl hexanoate** are provided below.

This protocol is a general method for synthesizing esters and can be adapted for **isobutyl hexanoate**.

- **Reactant Preparation:** In a round-bottom flask, combine one molar equivalent of hexanoic acid with 1.2 molar equivalents of isobutanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight) to the mixture while swirling.
- **Reflux:** Add boiling chips to the flask and attach a reflux condenser. Heat the mixture to reflux for 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After cooling to room temperature, transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid), and finally with brine.
- **Drying and Purification:** Dry the organic layer over anhydrous sodium sulfate. Decant the dried liquid and purify by simple distillation, collecting the fraction that distills at the boiling point of **isobutyl hexanoate** (approximately 175-177 °C at atmospheric pressure).

This protocol outlines a general method for the analysis of volatile compounds like **isobutyl hexanoate**.

- **Sample Preparation:** Prepare a dilute solution of **isobutyl hexanoate** in a suitable solvent such as dichloromethane or ethanol. For complex matrices, a headspace or solid-phase microextraction (SPME) technique may be employed to isolate volatile components.[\[12\]](#)
- **GC-MS System:**
 - **Gas Chromatograph:** Agilent 7890B or equivalent.
 - **Mass Spectrometer:** Agilent 5977B MSD or equivalent.

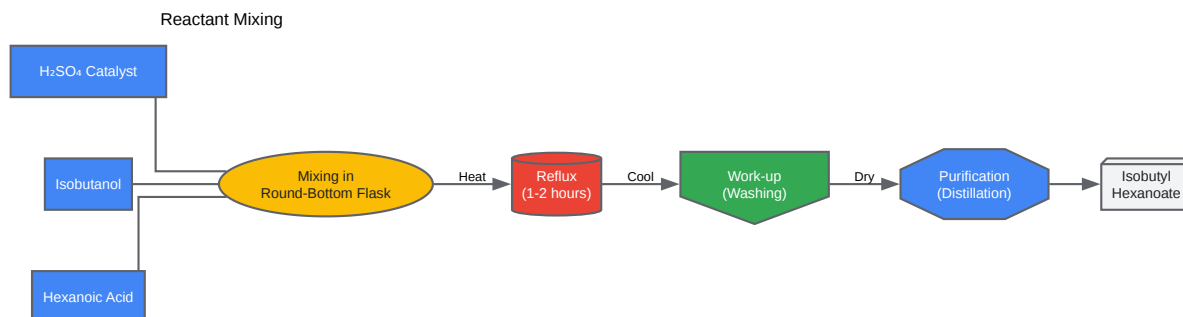
- Chromatographic Conditions:
 - Column: A non-polar column such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) is suitable.[\[5\]](#)
 - Oven Temperature Program: Start at 40°C (hold for 5 min), ramp to 250°C at a rate of 5°C/min, and hold for 5 min.[\[5\]](#)
 - Injector: Splitless mode at 250°C.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.[\[5\]](#)
- Mass Spectrometry Conditions:
 - Ion Source Temperature: 230°C.
 - Electron Ionization Energy: 70 eV.[\[5\]](#)
 - Mass Scan Range: m/z 35-350.[\[5\]](#)
 - Data Acquisition: Full scan mode.

The genotoxic potential of **isobutyl hexanoate** has been assessed using the BlueScreen assay.[\[1\]](#)

- Principle: The BlueScreen assay is a screening method that evaluates genotoxic stress by measuring the expression of human genes.[\[1\]](#)
- Methodology: **Isobutyl hexanoate** is incubated with cells, both with and without metabolic activation (e.g., S9 fraction).
- Endpoints: The assay measures both cytotoxicity (relative cell density) and genotoxicity.
- Results for **Isobutyl Hexanoate**: The compound was found to be negative for both cytotoxicity and genotoxicity in this assay.[\[1\]](#)

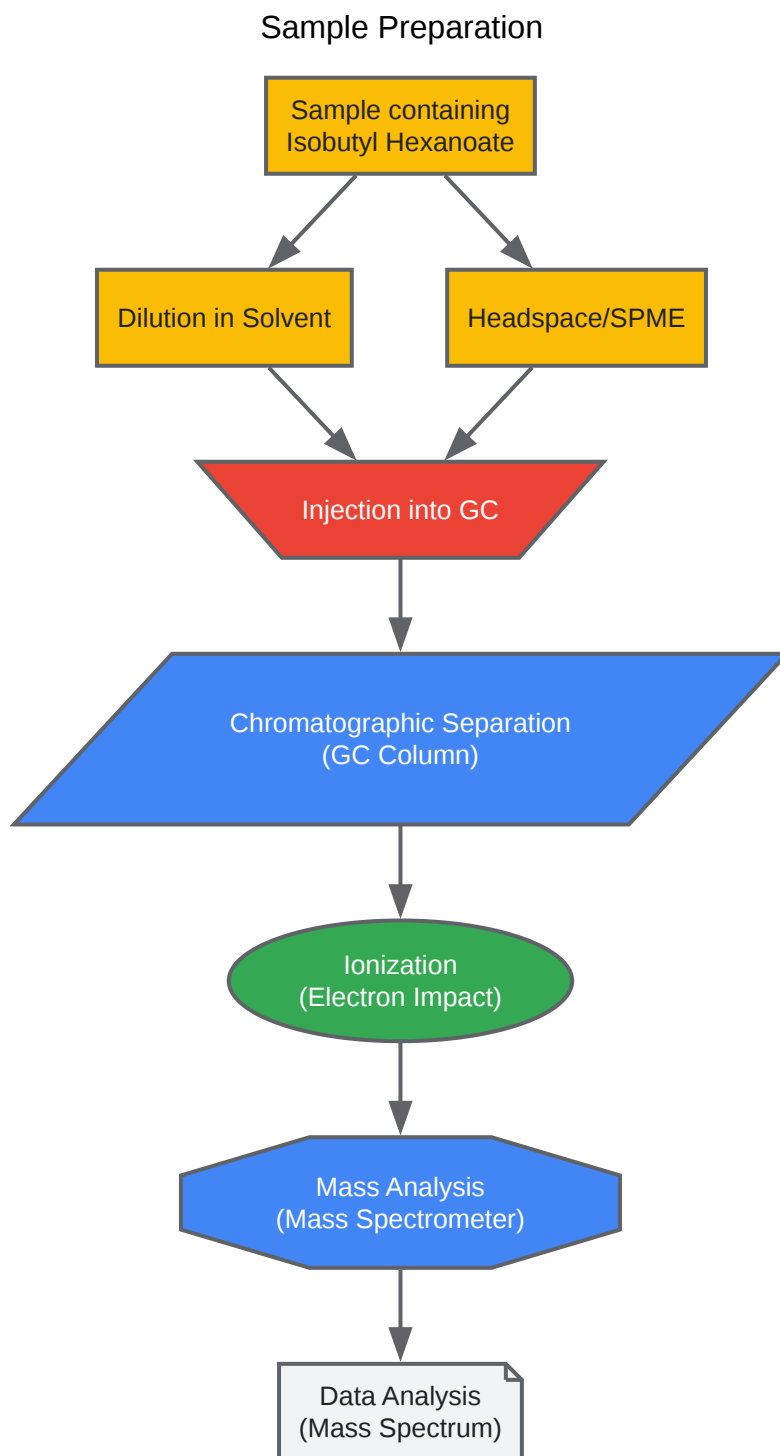
Mandatory Visualizations

Diagrams illustrating key experimental workflows are provided below using the DOT language.



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Caption: Workflow for the synthesis of **isobutyl hexanoate** via Fisher esterification.



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Caption: General workflow for the analysis of **isobutyl hexanoate** using GC-MS.

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